

Synonyms for (benzyloxy)methanol like benzylhemiformal

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Compound of Interest

Compound Name: (Benzyloxy)methanol

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An In-depth Technical Guide to **(Benzyloxy)methanol** and its Synonyms

This technical guide provides a comprehensive overview of **(benzyloxy)methanol**, also widely known as benzylhemiformal. It is intended for researchers, scientists, and professionals in drug development and cosmetic science who require detailed information on the nomenclature, properties, synthesis, and applications of this compound. This document collates chemical data, outlines its primary mechanism of action as a preservative, and presents this information in a structured format for clarity and ease of use.

Nomenclature and Identification

(Benzyloxy)methanol is an organic compound that is systematically named phenylmethoxymethanol.^{[1][2]} It is recognized by several synonyms across various chemical databases and commercial suppliers. The most common of these is benzylhemiformal, which alludes to its structure as a hemiacetal formed from benzyl alcohol and formaldehyde.

A comprehensive list of its identifiers and synonyms is provided below for cross-referencing in literature and databases.

| Identifier Type | Value |
|-------------------|---|
| IUPAC Name | phenylmethoxymethanol[1][2] |
| CAS Name | (benzyloxy)methanol[2] |
| CAS Number | 14548-60-8[1][3][4][5] |
| EC Number | 238-588-8[1][2][3] |
| PubChem CID | 84520[1][2] |
| UNII | XDK482748R[1] |
| Molecular Formula | C ₈ H ₁₀ O ₂ [1][3][4][6] |
| SMILES | C1=CC=C(C=C1)COCO[1][2] |
| InChIKey | PETXWIMJICITQ-UHFFFAOYSA-N[1][7] |
| Common Synonyms | Benzylhemiformal, Benzyl hemiformal, Phenylmethoxymethanol, (Phenylmethoxy)methanol, Methanol, (phenylmethoxy)-[1][3][4][5][8] |

Chemical and Physical Properties

(Benzyloxy)methanol is a clear liquid with a mild aromatic odor.[2][7] Its physicochemical properties are summarized in the table below. These properties are critical for its application as a solvent and preservative in various formulations.

| Property | Value | Source(s) |
|------------------|--|--------------|
| Molecular Weight | 138.16 g/mol | [1][3][4][7] |
| Density | 1.095 g/cm ³ | [3][4][9] |
| Boiling Point | 161.7 °C at 760 mmHg | [3][4][8] |
| Flash Point | 49.5 °C | [2][3][4] |
| Vapor Pressure | 1.55 mmHg at 25 °C | [4] |
| Water Solubility | Moderately soluble (4 g/100 mL for benzyl alcohol) | [10] |
| logP (o/w) | 1.191 (estimated) | [8] |

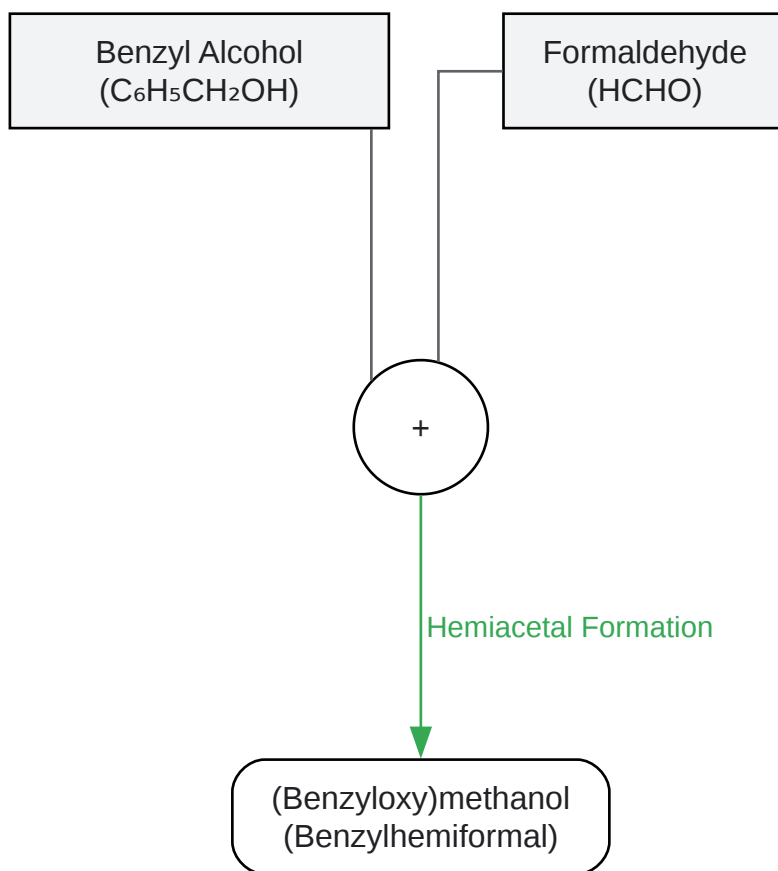
Synthesis and Chemical Reactions

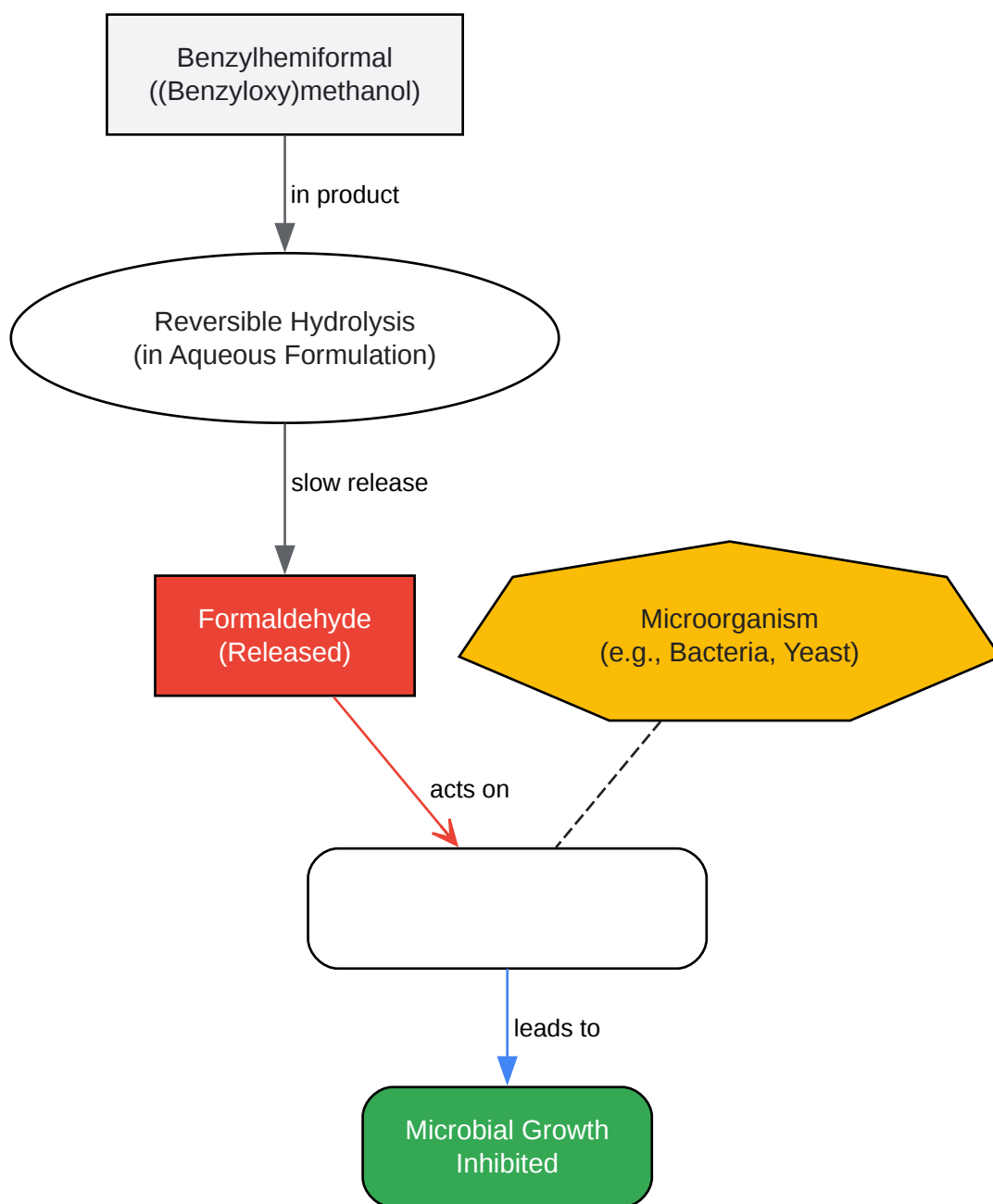
(Benzyloxy)methanol is synthesized from the reaction of benzyl alcohol with formaldehyde.[4]

This reaction is a classic example of hemiacetal formation, where an alcohol adds to the carbonyl group of an aldehyde.

Synthesis Pathway

The formation of **(benzyloxy)methanol** involves the nucleophilic attack of the hydroxyl group of benzyl alcohol on the electrophilic carbonyl carbon of formaldehyde. This reaction is typically reversible.





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